

Introduction: Defining a High-Reactivity Diamine

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Compound of Interest

Compound Name: 4,7,10,13,16-Pentaoxanonadecane-1,19-diamine

Cat. No.: B15548432

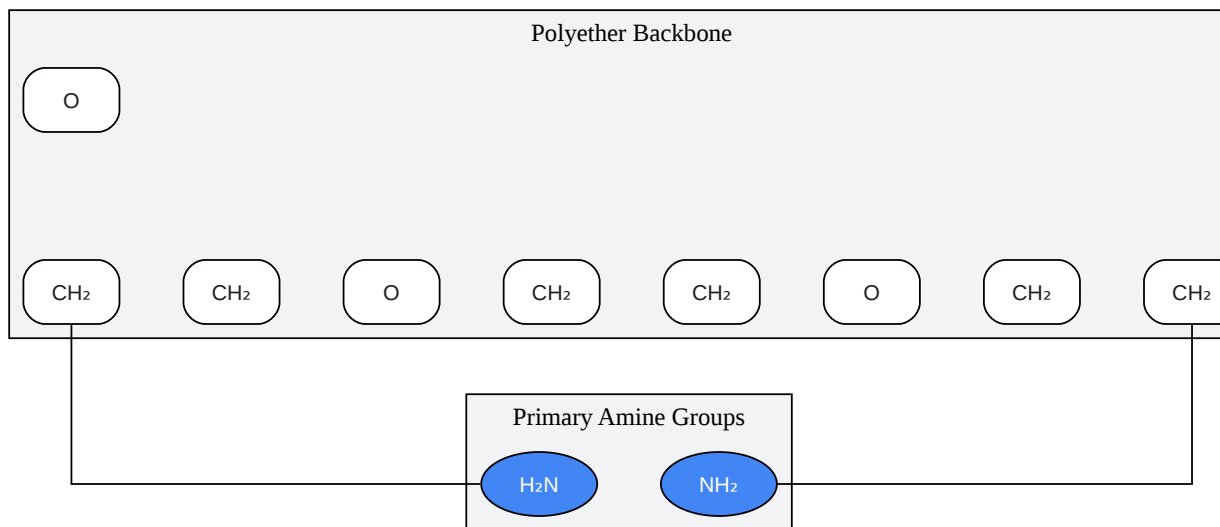
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Jeffamine EDR-148, chemically known as triethylene glycol diamine (CAS 929-59-9), is a member of the polyetheramine family, a class of compound: polyether backbone and terminal amine functional groups.[1][2] Manufactured by Huntsman Corporation, the Jeffamine series encompasses a wide range of diamines, and triamines with varying backbone structures and molecular weights.[3] Within this family, Jeffamine EDR-148 holds a unique position. Its exceptionally high reactivity, which surpasses that of many other Jeffamine products like the D, T, and ED series.[4][5][6] This heightened reactivity stems from its molecular structure: the primary amine groups are unhindered, making them highly accessible for chemical reactions.[3][7]

This guide, intended for researchers and development professionals, provides a detailed exploration of the molecular architecture of Jeffamine EDR-148: its core reactivity principles, and offers practical, field-tested protocols for its primary applications. We will delve into the causality behind its performance as a rapid-curing agent for epoxy resins and as a flexible monomer in polyamide synthesis.

Part 1: Molecular Structure and Physicochemical Profile

The foundation of Jeffamine EDR-148's utility is its well-defined, symmetrical structure. It consists of a short, hydrophilic triethylene glycol backbone that ends by a primary amine group (-NH₂). This structure imparts a unique combination of flexibility, hydrophilicity, and high reactivity.[3][8]



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Caption: Molecular Structure of Jeffamine EDR-148 (Triethylene Glycol Diamine).

This simple, unhindered structure is directly responsible for its physical and chemical properties, which are summarized below.

Quantitative Data: Physicochemical Properties

The following table outlines the typical physical and chemical properties of Jeffamine EDR-148, derived from manufacturer technical data.[4]

Property	Value	Significance for Application
Molecular Weight (avg.)	148 g/mol	Low molecular weight contributes to low visc concentration of amine groups.
AHEW (Amine Hydrogen Eq. Wt.)	37 g/eq	A low AHEW indicates a high density of reac bonds, crucial for calculating stoichiometric r formulations.
Total Amine Content	12.7 meq/g min.	Confirms the high purity and concentration o amine functionality.[8]
Viscosity @ 25°C	8 cSt	Low viscosity makes it easy to handle, pump ambient temperatures.
Density @ 25°C	0.998 g/ml	Essential for accurate formulation by weight
Appearance	Colorless to pale yellow liquid	High clarity is beneficial for applications wher critical factor, such as decorative coatings.[9]
Flash Point (PMCC)	129°C (265°F)	Important for safety considerations during ha storage.

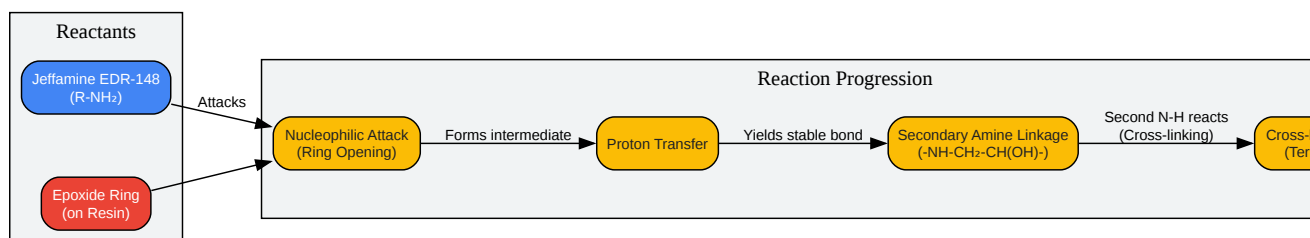
Part 2: Core Reactivity and Mechanistic Pathways

The reactivity of Jeffamine EDR-148 is dominated by its two primary amine groups. Each nitrogen atom possesses a lone pair of electrons, making it Furthermore, each amine group has two active hydrogens, enabling it to react twice in addition and condensation reactions. This tetrafunctionality (in hydrogens) is key to its role in building three-dimensional polymer networks.

Epoxy Curing: Nucleophilic Ring-Opening

The primary application of Jeffamine EDR-148 is as a curing agent (hardener) for epoxy resins.[6][11] The curing process is a nucleophilic addition re amine's lone pair attacks one of the electrophilic carbon atoms of the epoxide ring. This forces the ring to open, forming a new carbon-nitrogen bond :

Causality of High Reactivity: The reaction proceeds rapidly, even at room temperature, because the primary amines on EDR-148 are not sterically hin accessibility allows for efficient collision and reaction with epoxide groups. The flexible ether backbone also facilitates molecular mobility, helping the i react with epoxy sites in the growing polymer matrix.[9]



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Caption: Reaction pathway for epoxy curing with Jeffamine EDR-148.

Protocol: Epoxy Resin Curing

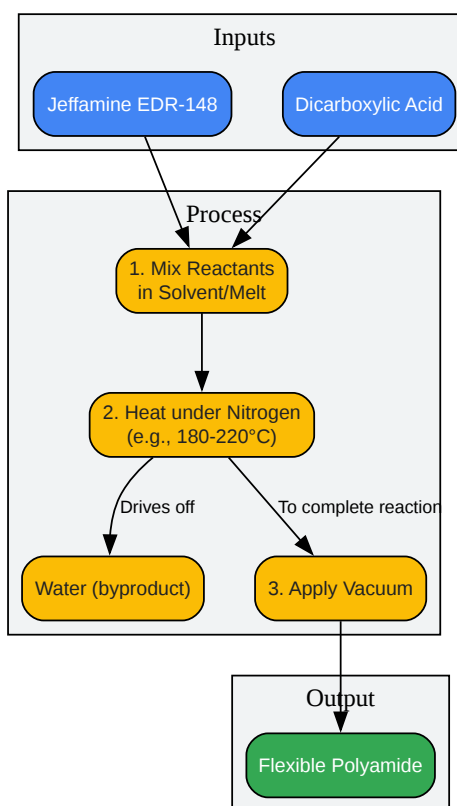
This protocol describes a standard procedure for curing a liquid epoxy resin (e.g., a Bisphenol A diglycidyl ether, DGEBA) with Jeffamine EDR-148. TI validating through observation of gel time and final cure state.

- **Stoichiometric Calculation:** Determine the required amount of Jeffamine EDR-148. The ratio is based on the Amine Hydrogen Equivalent Weight (AHEW) and the Epoxide Equivalent Weight (EEW) of the resin. For a 1:1 stoichiometry:
 - $\text{Parts by weight of EDR-148} = (\text{AHEW of EDR-148} / \text{EEW of Resin}) \times 100$
 - Using AHEW = 37 g/eq and a typical liquid epoxy EEW of 190 g/eq, you would need approximately 19.5 parts of EDR-148 per 100 parts of resin
- **Preparation:** In a clean, dry container (e.g., a polypropylene cup), weigh the calculated amount of epoxy resin.
- **Mixing:** Add the calculated amount of Jeffamine EDR-148 to the resin. Mix thoroughly for 2-3 minutes with a clean stirrer until the mixture is homogeneous. **Causality Note:** Incomplete mixing is a primary cause of curing failures, leading to soft spots in the final material.
- **Application & Curing:** Apply the mixture to the desired substrate or mold. Allow to cure at ambient temperature (25°C).
 - **Validation Point 1 (Gel Time):** Depending on the mass, the mixture will begin to gel (thicken and become unworkable) within 30-75 minutes.^[12]
 - **Validation Point 2 (Tack-Free Time):** The surface will become tack-free within a few hours.
 - **Validation Point 3 (Full Cure):** A full, rigid cure with optimal mechanical properties is typically achieved in 24-48 hours. A post-cure at a moderate 80°C for 2 hours) can enhance properties like glass transition temperature (T_g).

Polyamide Synthesis: Nucleophilic Acyl Substitution

Jeffamine EDR-148 also serves as a flexible monomer for the synthesis of polyamides.^{[4][11]} It reacts with dicarboxylic acids (or their more reactive chlorides) via nucleophilic acyl substitution to form amide bonds.

Mechanism Insight: The reaction with a dicarboxylic acid typically requires heat to drive off the water byproduct, pushing the reaction equilibrium toward the polyamide. The amine nucleophile attacks the carbonyl carbon of the carboxylic acid. A tetrahedral intermediate is formed, which then collapses, releasing water and forming the stable amide linkage.



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Caption: General workflow for synthesizing a polyamide from Jeffamine EDR-148.

Protocol: Polyamide Synthesis (Laboratory Scale)

This protocol outlines the synthesis of a simple polyamide from Jeffamine EDR-148 and a dicarboxylic acid like adipic acid. The process is validated for water and the increasing viscosity of the polymer melt.

- **Stoichiometric Preparation:** In a reaction vessel equipped with a mechanical stirrer, nitrogen inlet, and a condenser, combine equimolar amounts of Jeffamine EDR-148 and the chosen dicarboxylic acid (e.g., 14.8 g of EDR-148 and 14.6 g of adipic acid).
- **Initial Reaction (Salt Formation):** Stir the mixture at room temperature. An initial acid-base reaction will occur, forming a nylon salt.^[13]
- **Polycondensation:** Begin heating the mixture slowly under a gentle stream of nitrogen.
 - **Causality Note:** The nitrogen blanket prevents oxidative degradation of the amine and polymer at high temperatures.
 - As the temperature reaches ~180-220°C, the salt will melt, and water will begin to distill off, indicating the onset of polycondensation.^[14]
- **Reaction Completion:** Continue heating for 1-2 hours, collecting the water byproduct.
 - **Validation Point 1:** The rate of water distillation will slow significantly as the reaction approaches completion.
 - **Validation Point 2:** A noticeable increase in the melt viscosity will occur, requiring more torque from the mechanical stirrer.
- **Finishing:** To drive the reaction to completion and achieve high molecular weight, a vacuum can be applied for the final 30-60 minutes to remove the water byproduct.
- **Recovery:** The resulting molten polyamide can be extruded from the reactor and allowed to cool.

Part 3: Handling, Storage, and Safety

As with all amine compounds, proper handling of Jeffamine EDR-148 is essential.

- **Storage:** Jeffamine EDR-148 should be stored in a cool, dry, well-ventilated area. While it can be stored under air, a nitrogen blanket is recommended to prevent absorption of atmospheric moisture and carbon dioxide, which can react with the amine groups.^{[3][4]} Pronounced discoloration occurs at temperatures above 60°C (140°F).^[4]
- **Safety:** Jeffamine EDR-148 is classified as a corrosive liquid.^[4] Always wear appropriate personal protective equipment (PPE), including safety goggles, resistant gloves, and a lab coat.^[2] Work in a well-ventilated area or under a fume hood.^[2] In case of contact with skin or eyes, flush immediately with water.^[2]

Conclusion

Jeffamine EDR-148 is a highly versatile and reactive chemical intermediate whose utility is directly derived from its simple, symmetrical structure. The unhindered primary amine groups on a flexible polyether backbone makes it an exceptionally efficient reactant. For the materials scientist or drug development professional, it offers a powerful tool for creating robust thermoset networks and for introducing flexibility and hydrophilicity into polyamide chains. Its ability to cure at room temperature provide significant processing advantages, making it a cornerstone curing agent in adhesives, coatings, and encapsulants.^{[15][16]}

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